

# 2-(2-Ethoxyphenyl)acetic acid chemical properties and structure

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## Compound of Interest

Compound Name: 2-(2-Ethoxyphenyl)acetic acid

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## An In-depth Technical Guide to 2-(2-Ethoxyphenyl)acetic acid

This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and potential biological activities of **2-(2-Ethoxyphenyl)acetic acid**. The information is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

## Chemical Structure and Identification

**2-(2-Ethoxyphenyl)acetic acid** is a substituted phenylacetic acid derivative. It is characterized by an ethoxy group (-OCH<sub>2</sub>CH<sub>3</sub>) at the ortho position of the phenyl ring attached to an acetic acid moiety.<sup>[1]</sup>

Table 1: Chemical Identifiers for **2-(2-Ethoxyphenyl)acetic acid**

| Identifier        | Value   |
|-------------------|---|
| IUPAC Name        | (2-ethoxyphenyl)acetic acid[2]  |
| CAS Number        | 70289-12-2[2]   |
| Molecular Formula | C <sub>10</sub> H <sub>12</sub> O <sub>3</sub> [1]                        |
| InChI             | 1S/C10H12O3/c1-2-13-9-6-4-3-5-8(9)7-10(11)12/h3-6H,2,7H2,1H3,(H,11,12)[2] |
| InChIKey          | ABROWERIMKBDEW-UHFFFAOYSA-N[2]  |
| SMILES            | CCOC1=CC=CC=C1CC(=O)O   |
| PubChem CID       | 144397[1]   |

## Physicochemical Properties

The physicochemical properties of **2-(2-Ethoxyphenyl)acetic acid** are summarized in the table below. The ortho-ethoxy group enhances its lipophilicity compared to the unsubstituted phenylacetic acid, which can influence its biological interactions and reactivity.[1]

Table 2: Physicochemical Properties of **2-(2-Ethoxyphenyl)acetic acid**

| Property         | Value   |
|------------------|---|
| Molecular Weight | 180.2 g/mol [1][2]                            |
| Melting Point    | 99–102 °C[1]                                  |
| Physical Form    | Solid[2]                                      |
| Purity           | 98%[2]  |
| Storage          | Sealed in dry, room temperature conditions[2] |

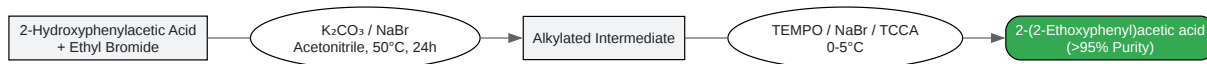
## Synthesis Protocols

Several synthetic routes for preparing **2-(2-Ethoxyphenyl)acetic acid** have been reported. The following are detailed experimental protocols.

## Protocol 1: Etherification of 2-Hydroxyphenylacetic Acid

This method involves the direct etherification of a phenolic precursor.

- Step 1: Alkylation: 2-hydroxyphenylacetic acid is alkylated using ethyl bromide. The reaction is carried out under basic conditions, typically using potassium carbonate ( $K_2CO_3$ ) and sodium bromide (NaBr) in acetonitrile as the solvent.[1]
- Step 2: Reaction Conditions: The mixture is heated to 50°C for 24 hours to achieve the ethoxy substitution.[1]
- Step 3: Oxidation: The resulting intermediate is oxidized using a TEMPO/NaBr/TCCA (trichloroisocyanuric acid) system at a controlled temperature of 0–5°C.[1]
- Yield: This process yields the final product with a purity of over 95%.[1]



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Caption: Workflow for Synthesis Protocol 1.

## Protocol 2: Reaction with Sodium Ethylate

This alternative route utilizes dichloroacetic acid as a starting material.

- Step 1: Ethoxylation: Dichloroacetic acid is reacted with sodium ethylate (15–20% in ethanol) at a temperature of 70–80°C for 4–6 hours. A 1:3 molar ratio of dichloroacetic acid to sodium ethylate is used to maximize substitution.[1]
- Step 2: Acidification: The reaction mixture is subsequently acidified with hydrochloric acid. It is critical to maintain the temperature below 10°C during this step to prevent decomposition. [1]
- Step 3: Isolation: The pH is adjusted to neutral, causing sodium chloride to precipitate, which is then removed by filtration.[1]

- Step 4: Purification: The final product, **2-(2-ethoxyphenyl)acetic acid**, is isolated by vacuum distillation.[\[1\]](#)
- Yield: This method has a reported yield of 78%.[\[1\]](#)

## Spectroscopic Data

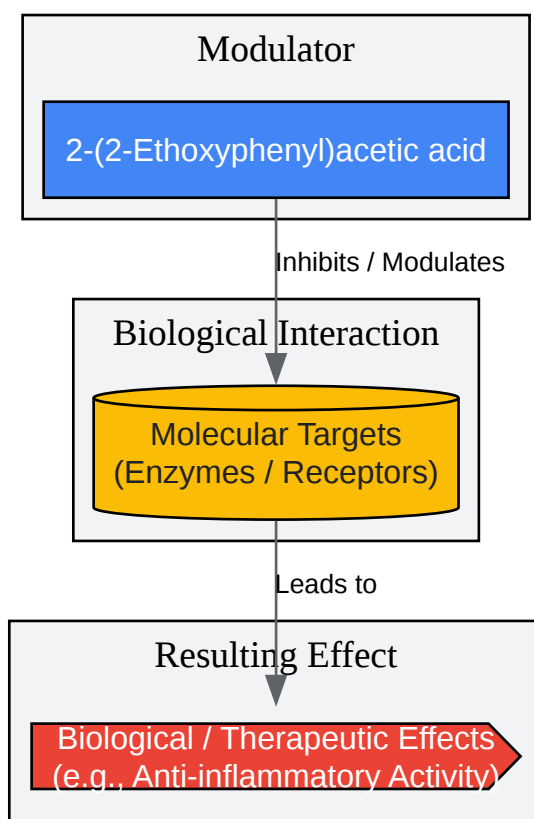
The structure of **2-(2-Ethoxyphenyl)acetic acid** has been confirmed by standard spectroscopic methods.

- Infrared (IR) Spectroscopy: The IR spectrum shows a characteristic peak for the carboxylic acid C=O stretch at  $\nu$  1730  $\text{cm}^{-1}$ .[\[1\]](#)
- $^1\text{H}$  Nuclear Magnetic Resonance (NMR) Spectroscopy: The  $^1\text{H}$  NMR spectrum displays key signals confirming the ethoxy and acetic acid groups, with a signal at  $\delta$  1.28 ppm for the ethoxy  $\text{CH}_3$  and a signal at  $\delta$  3.48 ppm for the acetic acid  $\text{CH}_2$  group.[\[1\]](#)

## Biological Activity and Mechanism of Action

**2-(2-Ethoxyphenyl)acetic acid** serves as a key intermediate in the synthesis of various pharmaceutical compounds, particularly those with anti-inflammatory and analgesic properties.[\[1\]](#)

The precise mechanism of action is a subject of ongoing research, but it is understood to involve the modulation of specific molecular targets.[\[1\]](#) It can act as an inhibitor or modulator of certain enzymes or receptors, leading to its observed biological effects.[\[1\]](#) Its applications in scientific research are primarily in medicinal chemistry as a building block for more complex molecules.[\[1\]](#)



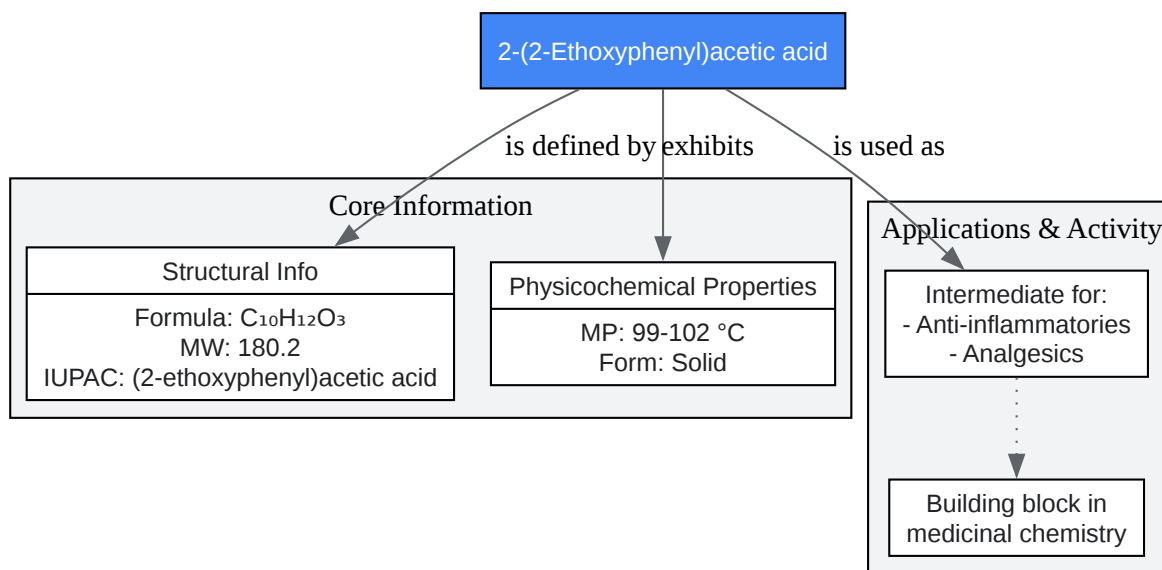
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Caption: Potential Mechanism of Action.

## Safety Information

According to its classification, **2-(2-Ethoxyphenyl)acetic acid** is associated with the following hazards:

- Pictogram: GHS07 (Harmful)[2]
- Signal Word: Warning[2]
- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation).[2]
- Precautionary Statements: P264, P280, P302+P352, P332+P313, P362+P364, P305+P351+P338, P337+P313.[2]



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Caption: Logical Relationships of the Compound.

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## References

- 1. 2-(2-Ethoxyphenyl)acetic acid | 70289-12-2 | Benchchem [benchchem.com]
- 2. 2-(2-Ethoxyphenyl)acetic acid | 70289-12-2 [sigmaaldrich.com]
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